

An In-depth Technical Guide to Diethyl sec-butylmalonate (CAS 83-27-2)

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Compound of Interest

Compound Name: *Diethyl sec-butylmalonate*

Cat. No.: *B120387*

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Introduction

Diethyl sec-butylmalonate (CAS Registry Number: 83-27-2) is a diester of malonic acid that serves as a versatile intermediate in organic synthesis.^[1] Its structure, featuring a reactive methylene group flanked by two ester functionalities, makes it a valuable building block for the introduction of a sec-butyl group in the synthesis of more complex molecules, including pharmaceuticals and other fine chemicals.^[2] This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and spectral data of **diethyl sec-butylmalonate**.

Chemical and Physical Properties

Diethyl sec-butylmalonate is a colorless liquid at room temperature.^{[1][2]} It is soluble in organic solvents such as chloroform and methanol, but has limited solubility in water.^{[3][4]} A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Diethyl sec-butylmalonate**

Property	Value	Reference(s)
CAS Number	83-27-2	[5] [6] [7]
Molecular Formula	C ₁₁ H ₂₀ O ₄	[5] [6] [7]
Molecular Weight	216.27 g/mol	[5] [8]
Appearance	Colorless Liquid	[1] [3]
Boiling Point	110-114 °C at 18 mmHg	[3] [5]
Density	0.980 g/mL	[5]
Refractive Index	1.4230-1.4260	[3]
pKa	13.13 ± 0.46 (Predicted)	[3]
LogP	1.7749	[6]
Topological Polar Surface Area (TPSA)	52.6 Å ²	[6]
EINECS Number	201-463-3	[5]
MDL Number	MFCD00015194	[5] [6]
InChI	InChI=1S/C11H20O4/c1-5-8(4)9(10(12)14-6-2)11(13)15-7-3/h8-9H,5-7H2,1-4H3	[7] [9]
InChIKey	MIIZSUOEQUHAIZ-UHFFFAOYSA-N	[7] [9]
SMILES	CCOC(=O)C(C(C)CC)C(=O)O CC	[5] [6]
Storage Temperature	2-8°C	[3]

Synthesis

The most common method for the synthesis of **diethyl sec-butylmalonate** is the alkylation of diethyl malonate with a sec-butyl halide. A detailed experimental protocol is provided below, based on a procedure from *Organic Syntheses*.[\[10\]](#)

Experimental Protocol: Synthesis of Diethyl sec-butylmalonate

This procedure details the alkylation of diethyl malonate using sec-butyl bromide in the presence of sodium ethoxide.

Materials:

- Absolute ethanol
- Sodium
- Diethyl malonate
- sec-Butyl bromide
- Water

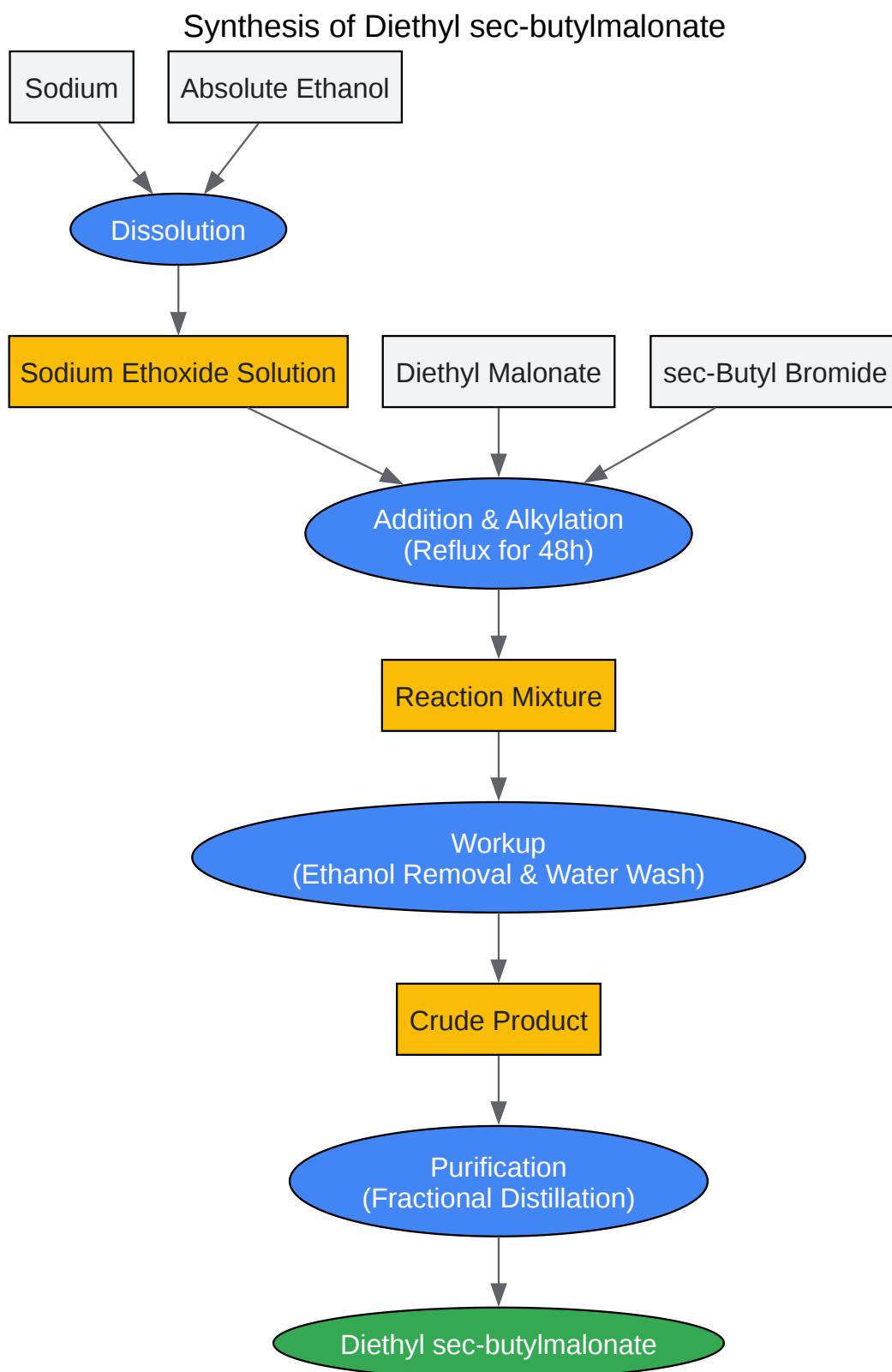
Equipment:

- 2-L three-necked round-bottomed flask
- Reflux condenser
- Mercury-sealed stirrer
- Dropping funnel
- Calcium chloride tube
- Steam cone
- Distillation apparatus
- 500-ml two-necked flask
- 18-in. Vigreux column

Procedure:

- In a 2-L three-necked round-bottomed flask equipped with a long, wide-bore reflux condenser, dissolve 35 g (1.52 gram atoms) of sodium in 700 ml of absolute ethanol.
- Once all the sodium has reacted, place the flask on a steam cone and fit it with a mercury-sealed stirrer, a dropping funnel, and a reflux condenser fitted with a calcium chloride tube.
- Heat the solution and add 250 g (1.56 moles) of diethyl malonate in a steady stream with stirring.
- Following the addition of the diethyl malonate, add 210 g (1.53 moles) of sec-butyl bromide at a rate that maintains reflux due to the heat of the reaction.
- Stir and reflux the mixture for 48 hours.
- After the reflux period, replace the reflux condenser with a downward condenser and remove the ethanol by distillation.
- Treat the residue with 200 ml of water, shake, and allow the layers to separate.
- Separate the ester layer and distill it from a 500-ml two-necked flask fitted with a well-wrapped 18-in. Vigreux column.
- Collect the fraction boiling at 110–120°/18–20 mm. This fraction is **diethyl sec-butylmalonate**. The expected yield is 274–278 g (83–84%).[\[10\]](#)

Synthesis Workflow



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Caption: Workflow for the synthesis of **diethyl sec-butylmalonate**.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **diethyl sec-butylmalonate**. While the raw spectra are not provided here, Table 2 summarizes the types of spectral data available for this compound from various suppliers.[9][11]

Table 2: Available Spectroscopic Data for **Diethyl sec-butylmalonate**

Spectroscopic Technique	Availability
¹ H NMR	Available
¹³ C NMR	Available
Mass Spectrometry (MS)	Available
Infrared (IR) Spectroscopy	Available
Raman Spectroscopy	Available

Applications in Synthesis

Diethyl sec-butylmalonate is a key intermediate in the synthesis of various organic compounds. One notable application is in the preparation of the amino acid dl-isoleucine.[10] The malonic ester synthesis route allows for the formation of α -substituted carboxylic acids, and in this case, the sec-butyl group is introduced via the alkylation of diethyl malonate. It is also used in the synthesis of other fine chemicals and is listed as being used for spices.[12]

Safety Information

Diethyl sec-butylmalonate should be handled in accordance with good laboratory practices. It is recommended to use personal protective equipment, including gloves and safety glasses, and to work in a well-ventilated area.[13][14] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[13][15]

Conclusion

Diethyl sec-butylmalonate (CAS 83-27-2) is a valuable synthetic intermediate with well-characterized chemical and physical properties. The established synthesis protocol allows for

its efficient preparation, making it readily available for researchers and scientists in the field of organic synthesis and drug development. Its utility in the synthesis of amino acids and other complex molecules underscores its importance as a versatile building block.

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